

Analytical Detection of 4-fluoro MBZP: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-fluoro MBZP

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analytical detection of 4-fluoro methylbenzylpiperazine (**4-fluoro MBZP**), a novel psychoactive substance (NPS) of the piperazine class. The methodologies outlined herein are based on established analytical techniques for the identification and quantification of piperazine derivatives, offering guidance for forensic laboratories, clinical research, and drug development settings.

Introduction to 4-fluoro MBZP

4-fluoro MBZP, chemically known as 1-[(4-fluorophenyl)methyl]-4-methyl-piperazine, is a synthetic stimulant and a structural analog of benzylpiperazine (BZP).^[1] As an emerging NPS, robust and validated analytical methods are crucial for its detection in seized materials and biological specimens. The primary analytical techniques employed for the characterization and quantification of **4-fluoro MBZP** and related compounds are gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[1]^[2]^[3]^[4]

Chemical and Physical Properties of **4-fluoro MBZP**:^[1]^[5]

Property	Value
Formal Name	1-[(4-fluorophenyl)methyl]-4-methyl-piperazine
Synonyms	4-Fluoro-MBZP, 4-Fluoro-Methylbenzylpiperazine
CAS Number	144734-44-1
Molecular Formula	C ₁₂ H ₁₇ N ₂ F
Molecular Weight	208.3 g/mol
Exact Mass	209.1449
Purity (as reference standard)	≥98%

Analytical Methodologies

The selection of an appropriate analytical method depends on the sample matrix, the required sensitivity, and the desired outcome (qualitative identification vs. quantitative analysis).

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a widely used and reliable technique for the identification of volatile and semi-volatile compounds like **4-fluoro MBZP** in seized drug materials.^{[4][6]} It offers excellent separation efficiency and provides characteristic mass spectra for structural elucidation.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS, particularly with tandem mass spectrometry (LC-MS/MS), is a highly sensitive and specific method for the detection and quantification of piperazines in complex matrices such as blood and urine.^{[3][7][8]} It is often preferred for biological samples due to minimal sample preparation requirements and its suitability for non-volatile and thermally labile compounds.^[9]

Quantitative Data Summary

The following table summarizes typical quantitative data for the analysis of piperazine derivatives using GC-MS and LC-MS. It is important to note that method validation, including

the determination of limits of detection (LOD) and quantification (LOQ) for **4-fluoro MBZP**, should be performed in the end-user's laboratory.

Analytical Method	Analyte(s)	Matrix	LOD	LOQ/LLOQ	Linearity (R ²)	Reference
GC-MS	BZP, 3-CPP, MBZP, 4-MPP, 3-TFMPP	Street Drugs	2.5–5.0 µg/mL	-	-	[6]
LC-MS	BZP, TFMPP, and metabolites	Human Plasma	-	5 ng/mL	> 0.99	[7]
LC-ESI-MS	BZP, TFMPP, and metabolites	Human Urine	5-40 ng/mL (Scan mode), 0.2-1 ng/mL (SIM mode)	-	-	[10]

Experimental Protocols

Protocol 1: GC-MS Analysis of 4-fluoro MBZP in Seized Material

This protocol is suitable for the qualitative identification of **4-fluoro MBZP** in powders, tablets, and other non-biological materials.

4.1.1. Sample Preparation (Acid-Base Extraction)[1]

- Weigh approximately 10 mg of the homogenized sample.
- Dissolve the sample in 1 mL of methanol.

- Add 1 mL of 0.5 M HCl.
- Vortex for 1 minute.
- Add 2 mL of diethyl ether and vortex for 1 minute.
- Centrifuge at 3000 rpm for 5 minutes.
- Discard the upper organic layer.
- Add 1 mL of 1 M NaOH to the aqueous layer to basify.
- Add 2 mL of diethyl ether and vortex for 1 minute.
- Centrifuge at 3000 rpm for 5 minutes.
- Transfer the upper organic layer to a clean vial.
- Evaporate the solvent under a gentle stream of nitrogen.
- Reconstitute the residue in 100 μ L of methanol for GC-MS analysis.

4.1.2. GC-MS Instrumentation and Conditions

- Instrument: Agilent 5975 Series GC/MSD or equivalent.[\[1\]](#)
- Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Injector Temperature: 250 $^{\circ}$ C
- Injection Mode: Splitless
- Oven Temperature Program:
 - Initial temperature: 80 $^{\circ}$ C, hold for 1 minute.
 - Ramp: 15 $^{\circ}$ C/min to 300 $^{\circ}$ C.
 - Hold: 5 minutes at 300 $^{\circ}$ C.

- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-550.

4.1.3. Data Analysis

The identification of **4-fluoro MBZP** is based on the retention time and the fragmentation pattern in the mass spectrum compared to a certified reference standard.

Protocol 2: LC-MS/MS Analysis of 4-fluoro MBZP in Biological Samples

This protocol provides a general framework for the quantitative analysis of **4-fluoro MBZP** in urine or plasma. Method development and validation are essential.

4.2.1. Sample Preparation (Solid-Phase Extraction - SPE)[3][10]

- To 1 mL of urine or plasma, add an internal standard (e.g., BZP-d7).
- Precondition a mixed-mode cation exchange SPE cartridge with 2 mL of methanol followed by 2 mL of deionized water.
- Load the sample onto the SPE cartridge.
- Wash the cartridge with 2 mL of deionized water, followed by 2 mL of methanol.
- Elute the analyte with 2 mL of 5% ammonium hydroxide in methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40 °C.
- Reconstitute the residue in 100 µL of the mobile phase for LC-MS/MS analysis.

4.2.2. LC-MS/MS Instrumentation and Conditions

- Instrument: Sciex X500R LC-QTOF-MS or equivalent triple quadrupole mass spectrometer. [\[1\]](#)
- Column: C18 column (e.g., 100 mm x 2.1 mm, 3.5 μ m particle size).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
 - Start with 5% B.
 - Linearly increase to 95% B over 8 minutes.
 - Hold at 95% B for 2 minutes.
 - Return to 5% B and re-equilibrate for 3 minutes.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Specific precursor and product ion transitions for **4-fluoro MBZP** need to be determined by infusing a standard solution. A potential precursor ion would be the protonated molecule $[M+H]^+$ at m/z 209.1.

4.2.3. Data Analysis

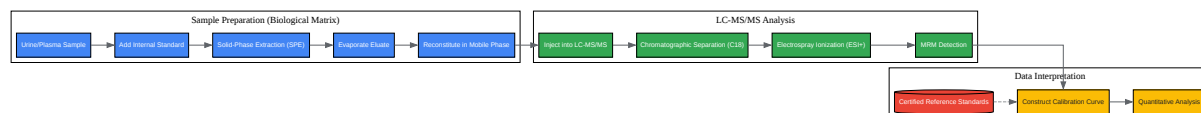
Quantification is achieved by constructing a calibration curve using certified reference standards and an appropriate internal standard.

Visualizations



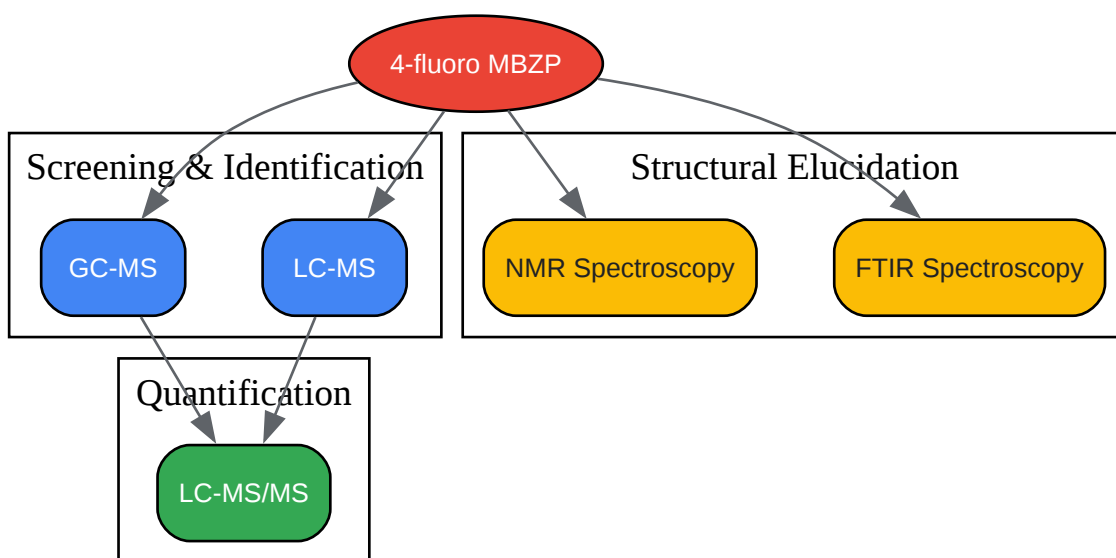
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Caption: GC-MS workflow for the analysis of **4-fluoro MBZP**.



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Caption: LC-MS/MS workflow for **4-fluoro MBZP** analysis.



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Caption: Analytical techniques for **4-fluoro MBZP**.

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References

- [1. cfsre.org](http://cfsre.org) [cfsre.org]
- [2. chemrxiv.org](http://chemrxiv.org) [chemrxiv.org]
- [3. DSpace](http://DSpace.open.bu.edu) [open.bu.edu]
- [4. syntheticdrugs.unodc.org](http://syntheticdrugs.unodc.org) [syntheticdrugs.unodc.org]
- [5. caymanchem.com](http://caymanchem.com) [caymanchem.com]
- [6. pubs.rsc.org](http://pubs.rsc.org) [pubs.rsc.org]
- [7. Validation of an LC-MS method for the detection and quantification of BZP and TMPP and their hydroxylated metabolites in human plasma and its application to the pharmacokinetic study of TMPP in humans - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [8. rsc.org](http://rsc.org) [rsc.org]

- [9. mdpi.com \[mdpi.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
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